

2-Aminomethylpyrimidine hydrochloride safety and handling

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Compound of Interest

Compound Name: 2-Aminomethylpyrimidine
hydrochloride

Cat. No.: B050200

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An In-depth Technical Guide to the Safety and Handling of 2-Aminomethylpyrimidine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Aminomethylpyrimidine hydrochloride** (CAS No: 372118-67-7), a synthetic intermediate used in pharmaceutical research. The following sections detail the known hazards, exposure controls, and emergency procedures to ensure its safe use in a laboratory setting.

Hazard Identification and Classification


2-Aminomethylpyrimidine hydrochloride is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

Table 1: GHS Hazard Classification[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning^[1]

GHS Pictograms:

-  alt text

Toxicological Properties

While specific quantitative toxicity data such as LD50 for **2-Aminomethylpyrimidine hydrochloride** is not readily available in public literature, the GHS classification indicates the following toxicological profile.

Table 2: Summary of Toxicological Endpoints

Toxicological Endpoint	GHS Classification	Description of Effect
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	Ingestion of the substance may cause harmful effects. [1]
Skin Irritation	Category 2 (Causes skin irritation)	Direct contact with the skin can cause inflammation and irritation. [1]
Eye Irritation	Category 2A (Causes serious eye irritation)	Contact with the eyes can result in significant irritation. [1]
Respiratory Irritation	Category 3 (May cause respiratory irritation)	Inhalation of dust or aerosols may irritate the respiratory tract. [1]

Experimental Protocols for Hazard Determination

The GHS classifications are based on data derived from standardized experimental protocols, typically following OECD (Organisation for Economic Co-operation and Development) guidelines. The following are descriptions of the likely methodologies used to determine the hazards of this substance.

Acute Oral Toxicity (OECD Guideline 423)

This method determines the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used with a limited number of animals (typically rats, often female). A starting dose is administered to a small group of animals.
- Procedure:
 - Animals are fasted prior to dosing.
 - The substance is administered orally by gavage in a single dose.
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
 - Body weight is recorded weekly.

- If mortality occurs, the test is repeated with a lower dose. If no mortality is observed, a higher dose is used.
- Endpoint: The result allows for the classification of the substance into one of the GHS categories for acute oral toxicity. For Category 4, the estimated LD50 would be between 300 and 2000 mg/kg body weight.

Skin Irritation/Corrosion (OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

- Principle: The substance is applied to the skin of a single animal (typically an albino rabbit) in a stepwise manner.
- Procedure:
 - A small area of the animal's fur is clipped.
 - A 0.5 g or 0.5 mL amount of the test substance is applied to a small patch of skin and covered with a gauze patch for a 4-hour exposure period.
 - After exposure, the patch is removed, and the skin is washed.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Endpoint: The severity of the skin reactions is scored. A mean score of ≥ 2.3 and ≤ 4.0 for erythema or edema across the animals would result in a "Category 2 (Irritant)" classification. [\[2\]](#)

Serious Eye Damage/Eye Irritation (OECD Guideline 405)

This protocol evaluates the potential of a substance to cause eye irritation or serious eye damage.

- Principle: The test substance is instilled into the eye of an experimental animal (typically an albino rabbit).

- Procedure:
 - A single dose of the substance (0.1 mL of liquid or 0.1 g of solid) is placed in the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - Observations are made for corneal opacity, iritis, conjunctival redness, and chemosis (swelling).
- Endpoint: The severity of eye reactions is scored. A substance that produces a positive response of corneal opacity ≥ 1 , iritis ≥ 1 , or conjunctival redness ≥ 2 , which is fully reversible within 21 days, is classified as "Category 2A (Irritant)".[\[3\]](#)

Safety and Handling

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Aminomethylpyrimidine hydrochloride**.

Table 3: Personal Protective Equipment Recommendations[\[1\]](#)

PPE Category	Specification	Purpose
Eye and Face Protection	Safety glasses with side-shields or chemical goggles.	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact.
Body Protection	Laboratory coat.	Protects skin from accidental contact.
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate or if dust is generated.	Prevents inhalation of dust.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.^[1] Do not breathe dust.^[1] Wash hands thoroughly after handling.^[1] Do not eat, drink, or smoke in the work area.^[1]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.^[1] Recommended storage is at room temperature.^[4]

Emergency Procedures

Table 4: First Aid Measures^[1]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

- **Small Spills:** Wear appropriate PPE. Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- **Large Spills:** Evacuate the area. Prevent entry into sewers and public waters. Notify emergency services.

Fire-Fighting Measures

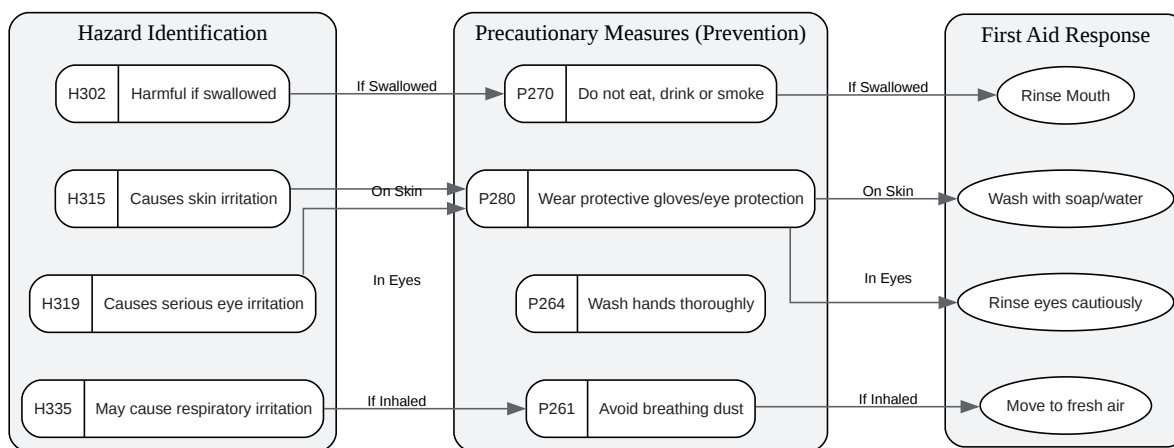
- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or foam.
- **Hazardous Combustion Products:** May include carbon oxides, nitrogen oxides, and hydrogen chloride gas.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable federal, state, and local regulations. Do not allow it to enter the sewer system.

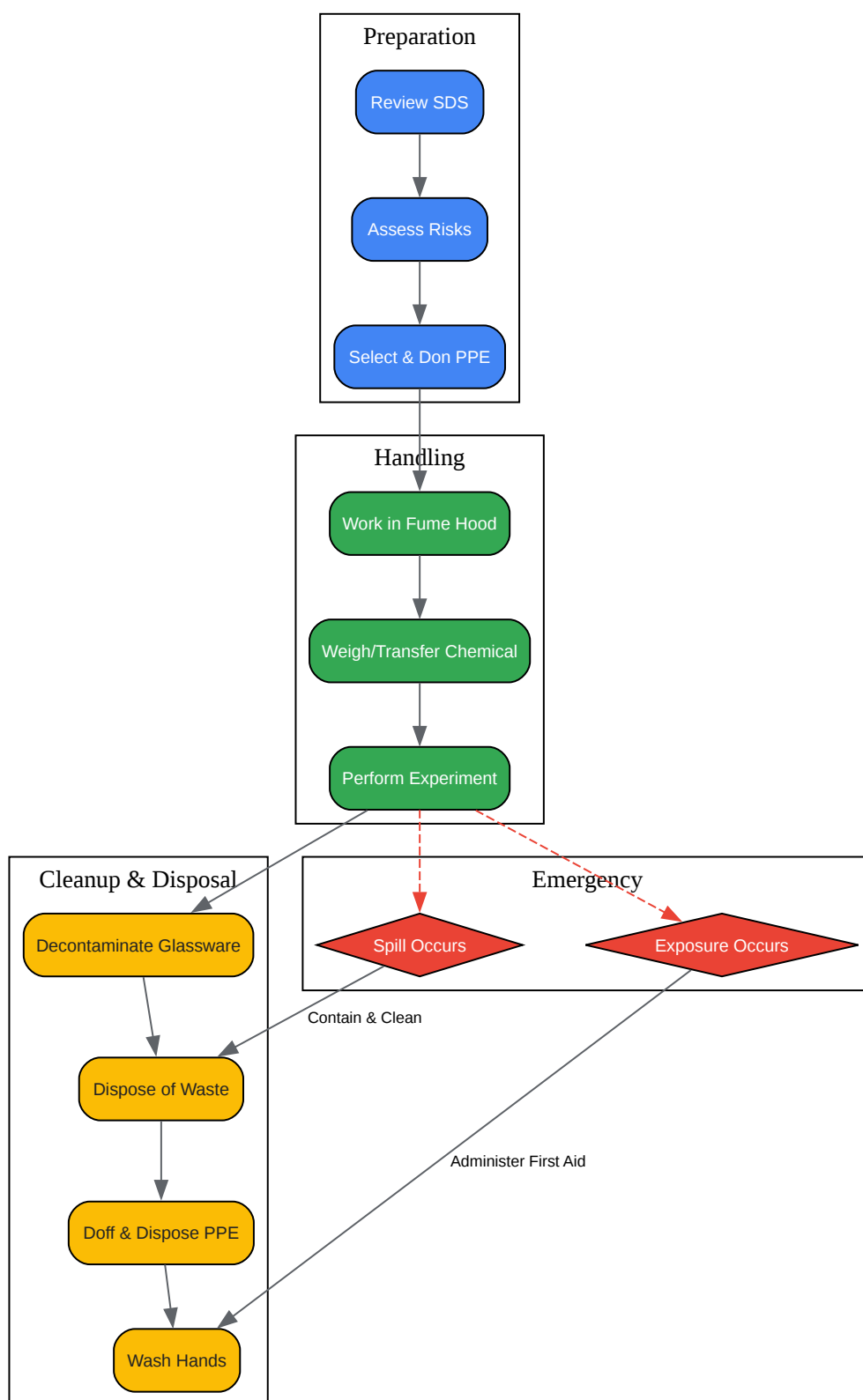
Visual Guides

The following diagrams illustrate key safety workflows and logical relationships relevant to handling this chemical.



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Caption: GHS Hazard and Response Flowchart.



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Caption: Laboratory Chemical Handling Workflow.

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